

Liposomal Encapsulation Enhances In Vivo Stability of Indocyanine Green: A Comparative Guide

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Compound of Interest

Compound Name: EINECS 264-176-2

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For researchers, scientists, and drug development professionals, understanding the in vivo behavior of imaging agents is paramount. Indocyanine Green (ICG), a near-infrared (NIR) fluorescent dye approved by the FDA, is widely used in clinical imaging. However, its utility is often limited by its poor in vivo stability and rapid clearance from circulation. This guide provides a comprehensive comparison of the in vivo stability of free ICG versus liposomal ICG formulations, supported by experimental data and detailed protocols.

Liposomal encapsulation of ICG has emerged as a promising strategy to overcome the limitations of the free dye. By incorporating ICG into a lipid bilayer, these formulations offer improved pharmacokinetics and biodistribution, leading to enhanced imaging contrast and therapeutic efficacy.

Quantitative Comparison of In Vivo Performance

Experimental data consistently demonstrates the superior in vivo stability of liposomal ICG compared to its free form. Liposomal formulations exhibit significantly longer circulation times, leading to increased accumulation in target tissues such as tumors.

Parameter	Free ICG	Liposomal ICG	Reference
Blood Retention (Fluorescence Intensity at 5 min)	<5% of peak intensity	>30% of peak intensity	[1]
Blood Retention (Presence at 1 hour)	Undetectable	Present	[1]
Peak Absorbance Stability (in vivo over 24 hours)	Sharp decrease	Remained almost constant	
Area Under the Curve (AUC) in blood	Lower	1.6 times higher than free ICG	
Accumulation in Liver, Spleen, and Tumor	Lower	Enhanced	[2]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of free and liposomal ICG.

In Vivo Pharmacokinetics and Biodistribution using Near-Infrared (NIR) Fluorescence Imaging

This protocol outlines the steps for assessing the in vivo stability and distribution of ICG formulations in a murine model.

1. Animal Model:

- Species: Athymic nude mice (nu/nu) or other appropriate tumor-bearing mouse models.
- Housing: Maintained under specific pathogen-free conditions with a 12-hour light/dark cycle and ad libitum access to food and water.

2. Formulation Preparation:

- Free ICG: Dissolve ICG powder in sterile water or saline to the desired concentration (e.g., 1 mg/mL).
- Liposomal ICG: Prepare liposomes encapsulating ICG using standard methods such as thin-film hydration followed by extrusion. The lipid composition can vary but a common formulation includes DSPC, cholesterol, and a PEGylated lipid (e.g., DSPE-PEG2000).

3. Administration:

- Route: Intravenous (i.v.) injection via the tail vein.
- Dosage: A typical dose is in the range of 0.1 to 1 mg/kg of ICG.

4. In Vivo Imaging:

- Imaging System: Use a whole-body small animal NIR fluorescence imaging system (e.g., IVIS Spectrum).
- Excitation/Emission Wavelengths: Set the excitation filter around 745 nm and the emission filter around 800 nm.
- Image Acquisition: Acquire images at multiple time points post-injection (e.g., 5 min, 30 min, 1 hr, 4 hr, 24 hr, 48 hr) to monitor the biodistribution and clearance of the formulations.

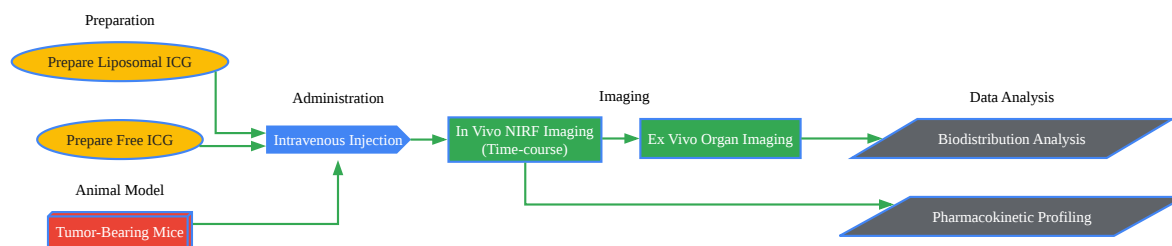
5. Ex Vivo Organ Imaging:

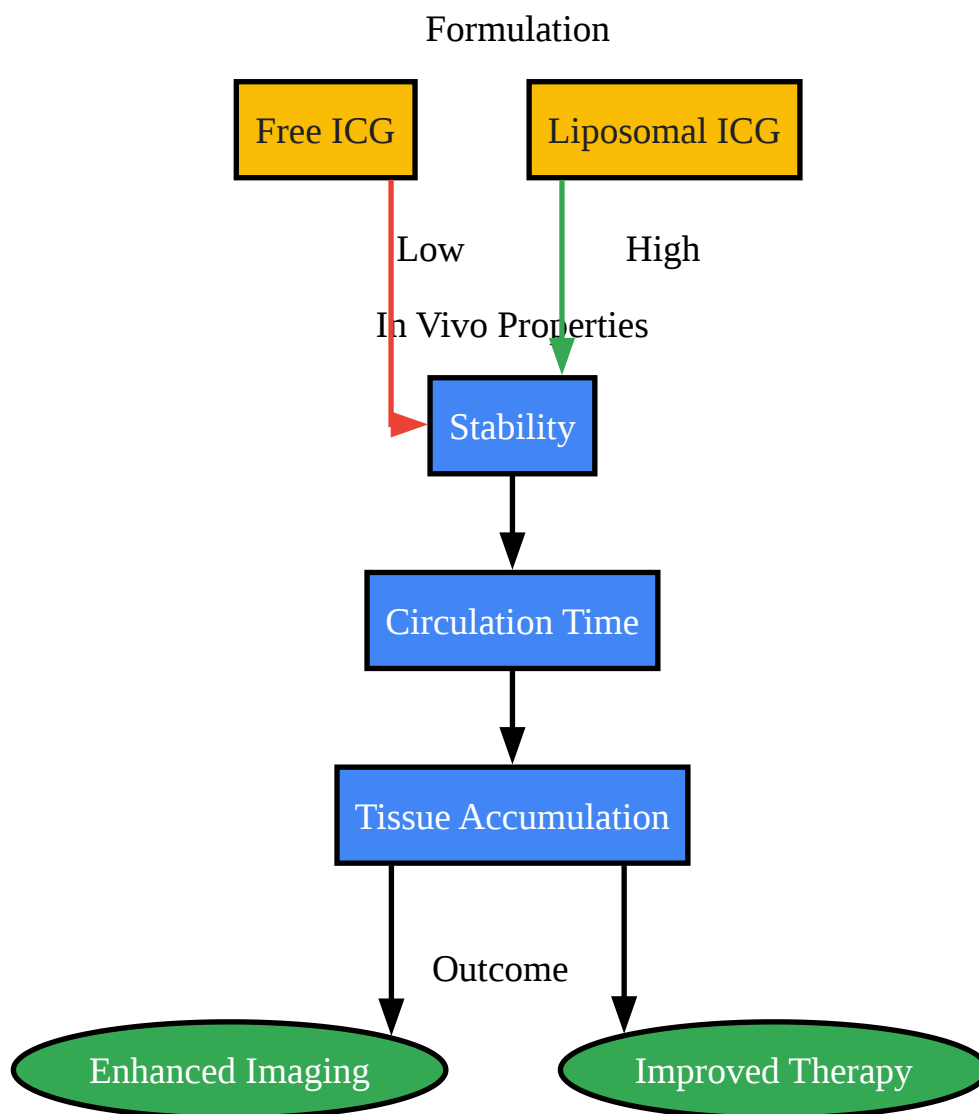
- At the final time point, euthanize the mice and excise major organs (liver, spleen, kidneys, lungs, heart, and tumor).
- Image the excised organs using the NIR fluorescence imaging system to quantify the accumulation of the ICG formulations in each tissue.

6. Data Analysis:

- Use the imaging software to draw regions of interest (ROIs) around the tumor and organs in both the in vivo and ex vivo images.

- Quantify the fluorescence intensity (e.g., in average radiant efficiency) within each ROI at each time point.
- Plot the fluorescence intensity over time to determine the pharmacokinetic profiles.
- Compare the organ biodistribution of free ICG and liposomal ICG by analyzing the ex vivo organ images.





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